

An In-depth Technical Guide to 1-Isopropyl-4-nitrobenzene

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Compound of Interest

Compound Name: 1-Isopropyl-4-nitrobenzene

Cat. No.: B160760

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Isopropyl-4-nitrobenzene**, a key chemical intermediate. It covers its nomenclature, chemical and physical properties, synthesis, and applications, with a particular focus on its relevance to the chemical and pharmaceutical industries.

Chemical Identity and Nomenclature

IUPAC Name: **1-isopropyl-4-nitrobenzene**

Other IUPAC Name: 1-nitro-4-propan-2-ylbenzene

Synonyms: A variety of synonyms are used to refer to this compound, reflecting its common usage in different contexts. These include:

- p-Nitrocumene
- 4-Nitrocumene
- 4-Isopropylnitrobenzene
- p-Isopropylnitrobenzene
- Benzene, 1-(1-methylethyl)-4-nitro-

- Cumene, p-nitro-[1][2]

Table 1: Chemical Identifiers

| Identifier | Value |
|-------------------|--|
| CAS Number | 1817-47-6[3][4] |
| Molecular Formula | C ₉ H ₁₁ NO ₂ [3] |
| Molecular Weight | 165.19 g/mol [3] |
| InChI Key | JXMYUMNAEKMIP-UHFFFAOYSA-N |
| Canonical SMILES | CC(C)C1=CC=C([C=C1])--INVALID-LINK--[O-] |

Physicochemical Properties

1-Isopropyl-4-nitrobenzene is a yellow-green liquid under standard conditions.[1] Its key physical and chemical properties are summarized in the table below. It is stable under normal conditions but is incompatible with strong bases and strong oxidizing agents.[3][5]

Table 2: Physical and Chemical Properties

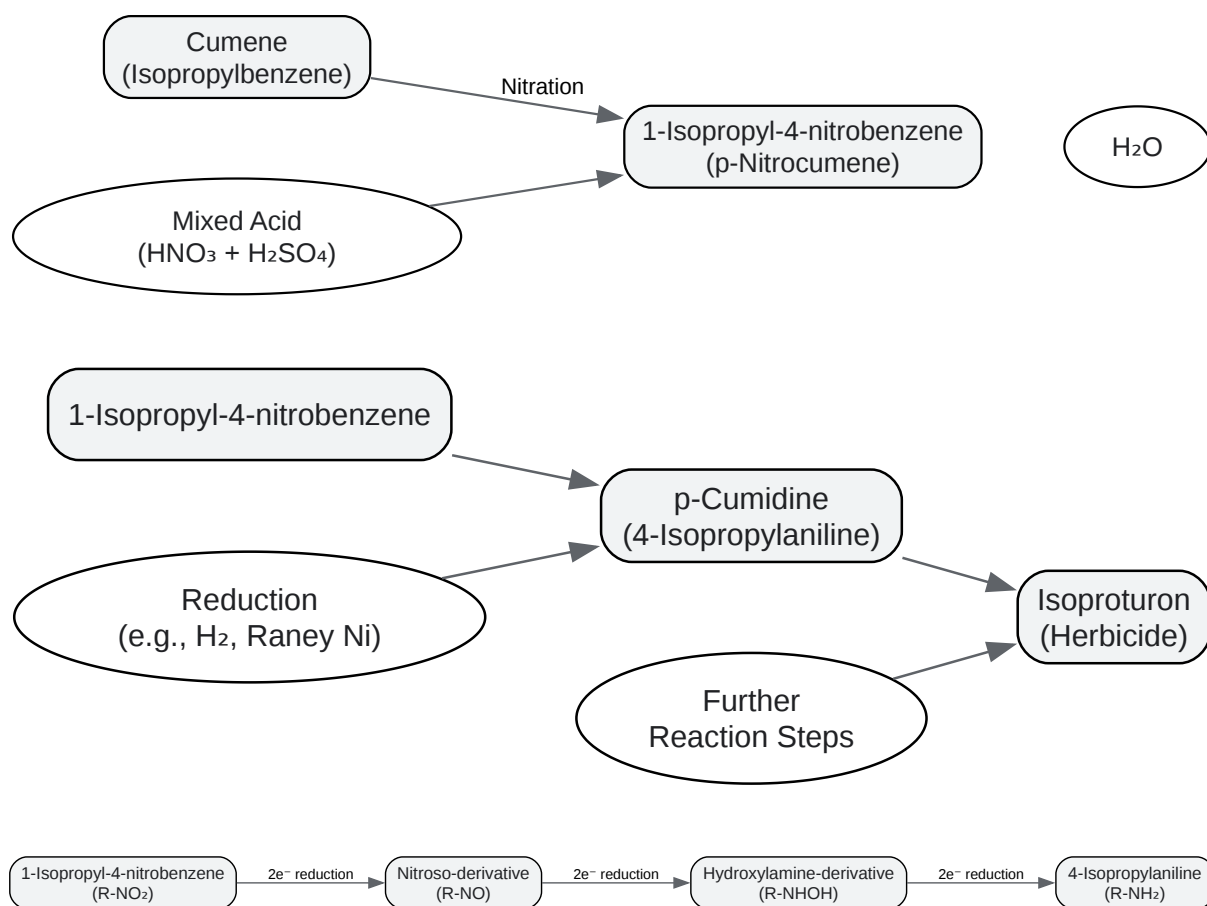
| Property | Value |
|---------------------------------------|--------------------------------|
| Melting Point | 35.17 °C (estimate)[1] |
| Boiling Point | 106-107 °C at 11 mm Hg[3][5] |
| Density | 1.09 g/mL at 25 °C[3][5] |
| Refractive Index (n _{20/D}) | 1.537[3][5] |
| Flash Point | >230 °F (>110 °C)[5] |
| Vapor Pressure | 0.0728 mmHg at 25°C[1] |
| Water Solubility | Insoluble |
| Solubility in Organic Solvents | Soluble in benzene and toluene |

Synthesis and Experimental Protocol

The primary industrial method for the synthesis of **1-Isopropyl-4-nitrobenzene** is the nitration of cumene (isopropylbenzene).[1] This electrophilic aromatic substitution reaction is typically carried out using a mixture of nitric acid and sulfuric acid.

General Reaction Scheme

The overall reaction is as follows:



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